

An In-depth Technical Guide on the Molecular Weight of 2-Nitrophenyl selenocyanate

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Compound of Interest

Compound Name: **2-Nitrophenyl selenocyanate**

Cat. No.: **B1205194**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the molecular weight of **2-Nitrophenyl selenocyanate**, a compound of interest in various research and development applications.

Molecular Weight Data

The molecular weight of a compound is a fundamental physical property crucial for experimental design, stoichiometric calculations, and analytical characterization. The molecular weight of **2-Nitrophenyl selenocyanate** has been determined to be 227.08 g/mol [1].

For clarity and comparative purposes, the elemental composition and their respective contributions to the total molecular weight are summarized below.

Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Contribution to Molecular Weight (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	4	1.008	4.032
Nitrogen	N	2	14.007 ^{[2][3]}	28.014
Oxygen	O	2	15.999 ^[4]	31.998
Selenium	Se	1	78.971 ^{[5][6]}	78.971
Total		227.092		

Note: The sum of the isotopic atomic weights provides a calculated molecular weight that is in close agreement with the reported value.

Molecular Formula

The established linear formula for **2-Nitrophenyl selenocyanate** is O₂NC₆H₄SeCN^[1]. This formula is foundational to the calculation of its molecular weight.

Experimental Protocols and Methodologies

The determination of a chemical compound's molecular weight is a standard procedure that does not involve complex experimental protocols or signaling pathways. It is a calculation based on the compound's molecular formula and the standard atomic weights of its constituent elements as established by the International Union of Pure and Applied Chemistry (IUPAC).

Therefore, detailed experimental workflows or signaling pathway diagrams are not applicable to the determination of molecular weight.

Logical Relationship Diagram

The following diagram illustrates the logical process for determining the molecular weight of **2-Nitrophenyl selenocyanate**.

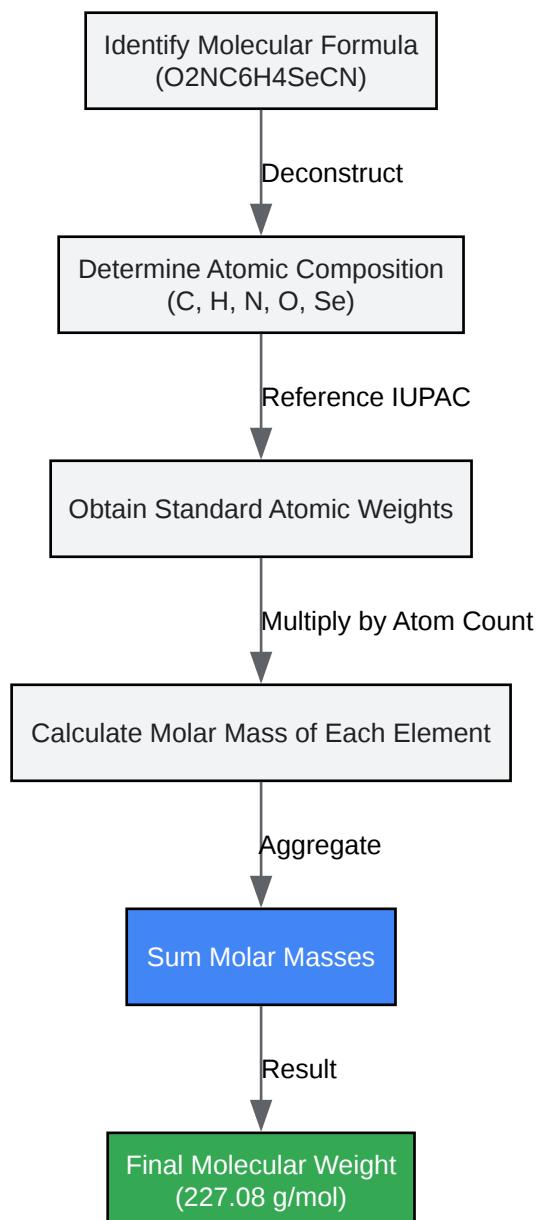


Diagram 1: Molecular Weight Determination Workflow

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Diagram 1: Workflow for Molecular Weight Calculation.

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